

Experimental Data & Protocols: Pyrazine Conical Intersection

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Compound Focus: Dimethylnitramine

CAS No.: 4164-28-7

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The following data is sourced from a 2025 *Nature Physics* article that investigates electronic dynamics at conical intersections in isolated and aqueous pyrazine molecules using X-ray spectroscopy [1].

Table 1: Summary of Key Experimental Findings

Aspect	Observation in Gas Phase	Observation in Aqueous Solution
Electronic Dynamics	Clear oscillatory (cyclic) population flow between states (S_2 , S_1 , 1A_u) created by the conical intersection.	Electronic dynamics entirely suppressed.
Dephasing Time	Not applicable (dynamics persisted).	Less than 40 femtoseconds.
Primary Method	Time-resolved transient absorption spectroscopy at the Nitrogen K-edge (~405 eV).	Same as gas phase, allowing for direct comparison.
Pump Pulse	30 fs pulse centered at 266 nm (UV).	Same as gas phase.
Probe Pulse	Soft-X-ray supercontinuum from high-harmonic generation in helium.	Same as gas phase.

Aspect	Observation in Gas Phase	Observation in Aqueous Solution
Sample Delivery	Effusive gas cell with pyrazine vapor.	Liquid flat jet with 5 M aqueous pyrazine solution.
Key Insight	Confirms theoretical predictions of oscillatory electronic dynamics and population of the 1A_u state.	Aqueous solvation completely damps the dynamics created by the conical intersection.

Table 2: X-ray Absorption Spectroscopy (XAS) Spectral Features

K-Edge	Energy in Gas Phase	Energy in Solution	Assignment
Carbon	285.3 eV	285.3 eV	C 1s \rightarrow $1\pi^*$ [$2a_g \rightarrow 2b_{3u}$]
Carbon	285.8 eV	285.8 eV	C 1s \rightarrow $2\pi^*$ [$1b_{3g} \rightarrow 1a_u$]
Nitrogen	398.7 eV	398.9 eV (+0.2 eV shift)	N 1s \rightarrow $1\pi^*$ [$1a_g \rightarrow 2b_{3u}$]

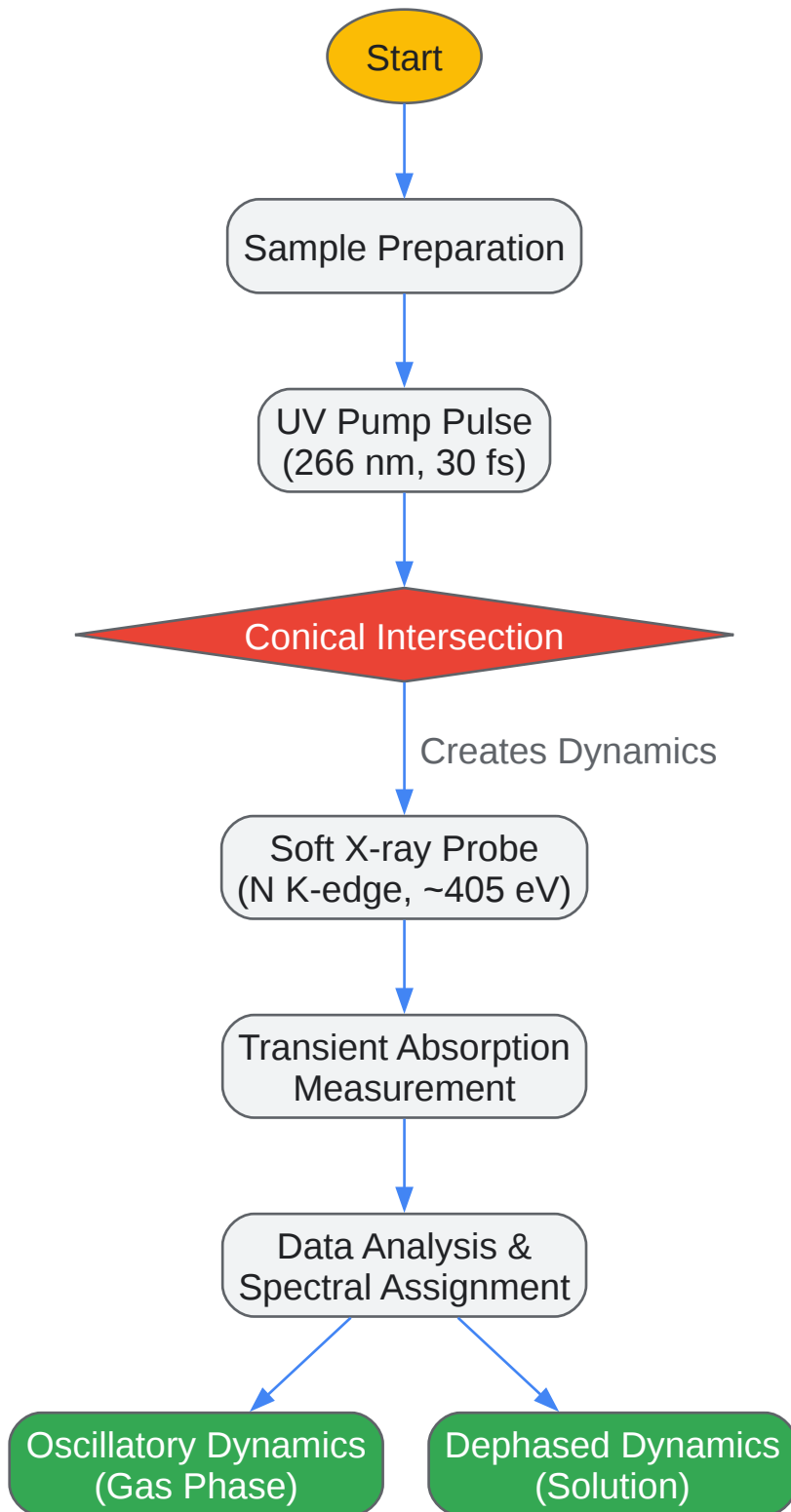
Frequently Asked Questions & Troubleshooting

- **Q: Our transient absorption signals are weak and noisy. What could be the issue?**
 - **A:** Ensure your soft-X-ray supercontinuum probe has sufficient intensity. The referenced study used a high-harmonic generation source in helium to create a broadband probe. Also, verify the concentration and purity of your sample, and check the alignment and overlap of the pump and probe beams in both time and space.
- **Q: We cannot replicate the oscillatory dynamics predicted by theory in our gas-phase experiment.**
 - **A:** This was a historical controversy for pyrazine. The breakthrough came from probing at the **Nitrogen K-edge** instead of the Carbon K-edge or using photoelectron spectroscopy. The nitrogen edge is more sensitive to the electronic rearrangements involved in this particular conical intersection dynamics [1].
- **Q: How can we accurately model the damping effect of solvation seen in our experiments?**

- **A:** The study found that common implicit solvation models (like a continuum model) or even adding a few explicit water molecules were **insufficient** to fully capture the strong dephasing observed. You may need to develop more sophisticated models that account for the specific, rapid interactions with the solvent shell.

Experimental Workflow Diagram

The following Graphviz diagram illustrates the core experimental workflow from the study.



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Color and Accessibility Guidelines for Diagrams

Your specifications for high color contrast are essential for accessibility. Here are the key rules and how they are applied in the provided diagram:

- **Text Contrast:** For every node, the `fontcolor` is explicitly set to have a high contrast against the node's `fillcolor` [2] [3]. For example, light nodes use dark text (`#F1F3F4` / `#202124`), and dark nodes use white text (`#EA4335` / `#FFFFFF`).
- **Color Contrast:** The colors chosen for arrows (`#4285F4`) and node borders (`#5F6368`) stand out clearly against both white and light grey backgrounds. The `labeldistance=2.5` attribute ensures edge labels are placed clearly away from the nodes [4] [5].
- **WCAG Compliance:** The color pairings used adhere to WCAG guidelines. The blue-on-white and red-on-white combinations well exceed the minimum required contrast ratio for both normal and large text [3] [6].

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References

1. Electronic dynamics created at conical intersections and its ... [nature.com]
2. Using color | U.S. Web Design System (USWDS) [designsystem.digital.gov]
3. Color contrast - Accessibility - MDN Web Docs - Mozilla [developer.mozilla.org]
4. `labeldistance` [graphviz.org]
5. Graph layout and label spacing for edges - Help [forum.graphviz.org]
6. How to improve non-text contrast: color schemes and interface ... [mn.gov]

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